

Steroid sulfatase-IN-4 specificity against related sulfatases

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Compound Focus: Steroid sulfatase-IN-4

Cat. No.: S12885049

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Known Activity of Steroid sulfatase-IN-4

The core pharmacological profile of **Steroid sulfatase-IN-4** is summarized in the table below.

Property	Description
Target	Steroid sulfatase (STS) [1].
IC ₅₀ against human STS	25 nM (in cellular assays) [1].
Inhibition Type	Irreversible [1].
Reported Specificity Data	At 1 μ M, shows 25% inhibition against human 17 β -hydroxysteroid dehydrogenase type 1 (17 β -HSD1) in a cell-free assay [1].
Primary Research Application	Study of endometriosis [1].

Lack of Broad Specificity Profiling

A comprehensive specificity profile for **Steroid sulfatase-IN-4** against related enzymes is **not available in the current public scientific literature**. Key missing information includes:

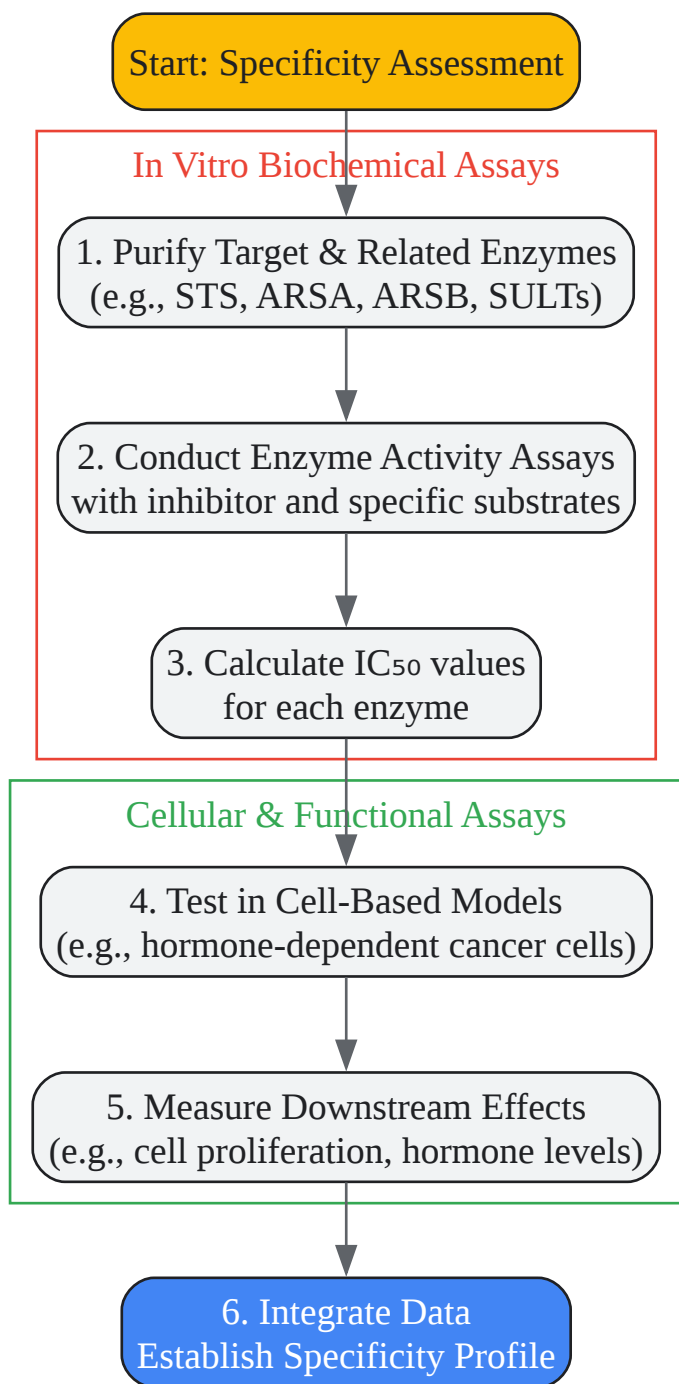
- **No data against other sulfatase families:** The search results did not contain cross-reactivity tests against other sulfatases, such as Arylsulfatase A (which breaks down cerebroside sulfate) or Arylsulfatase B (involved in glycosaminoglycan metabolism) [2] [3] [4].
- **Limited off-target screening:** The single data point against 17 β -HSD1 suggests some off-target activity at high concentrations, but a broad panel screening against other steroidogenic enzymes has not been published [1].

The Sulfatase Enzyme Family Context

To properly frame the specificity question, it's helpful to know that sulfatases are a diverse enzyme family. The **SulfAtlas** database classifies them into several families and subfamilies based on sequence and function [2]:

- **Family S1:** Formylglycine-dependent sulfatases. This is the largest family and includes Steroid Sulfatase (STS) [2].
- **Family S2:** Alkylsulfodioxygenases [2].
- **Families S3 & S4:** Alkyl- and arylsulfohydrolases, which share a metallo- β -lactamase fold [2].

A definitive specificity profile for an inhibitor like **Steroid sulfatase-IN-4** would ideally include testing against representatives of these different families. The experimental workflow for establishing this profile would involve a series of controlled assays.



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References

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To cite this document: Smolecule. [Steroid sulfatase-IN-4 specificity against related sulfatases].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b12885049#steroid-sulfatase-in-4-specificity-against-related-sulfatases>]

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